

An In-depth Technical Guide to 3-Phenylpropanal and Its Synonyms

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Compound of Interest

Compound Name: 3-Phenylpropanal

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of **3-Phenylpropanal**, a significant aldehyde in organic synthesis and various industrial applications. It details its chemical identity, physical properties, and provides a foundational understanding for its use in experimental settings.

Chemical Identity and Synonyms

3-Phenylpropanal is an organic compound with the chemical formula $C_9H_{10}O$.^[1] Its structure consists of a benzene ring substituted with a 3-oxopropyl group.^[2] The preferred IUPAC name for this compound is **3-Phenylpropanal**.^[1] It is widely known by its common synonym, hydrocinnamaldehyde.^{[1][3]} This compound is a key intermediate in many mechanistic studies and a common substrate in organic synthesis.^[1]

A comprehensive list of synonyms and identifiers is provided in the table below to aid in literature searches and material sourcing.

Table 1: Synonyms and Identifiers for 3-Phenylpropanal

Preferred IUPAC Name	3-Phenylpropanal[1]
Common Synonyms	Hydrocinnamaldehyde[1][3], 3-Phenylpropionaldehyde[2][3], Benzenepropanal[2], Hydrocinnamic aldehyde[2], Dihydrocinnamaldehyde[2][4], Benzylacetaldehyde[2][5], β-Phenylpropionaldehyde[1][4], Phenylpropyl aldehyde[2][6]
CAS Number	104-53-0[1][3]
Molecular Formula	C9H10O[7][8]
InChI Key	YGCZTXZTJXYWCO-UHFFFAOYSA-N[8]
FEMA Number	2887[6][9]

Physicochemical Properties

3-Phenylpropanal is a colorless to light yellow liquid.[2] It is characterized by a strong, floral, and slightly balsamic odor, often compared to hyacinth.[6] The compound is soluble in oils but insoluble in water.[2] Key quantitative data regarding its physical and chemical properties are summarized in the table below for easy reference and comparison.

Table 2: Quantitative Physicochemical Data for 3-Phenylpropanal

Molecular Weight	134.18 g/mol [3]
Density	1.01 g/cm ³ at 20 °C[10]
Boiling Point	222 °C at 760 mmHg[7][10]
Melting Point	-42 °C[7][10]
Flash Point	95 °C (closed cup)[7][10]
Vapor Pressure	15 hPa at 98 °C[10]
LogP	2.04[7]

Synthesis and Reactions

3.1. Synthesis

A primary method for the synthesis of **3-Phenylpropanal** is the selective hydrogenation of cinnamaldehyde.[1] This process involves the reduction of the carbon-carbon double bond in the side chain of cinnamaldehyde while preserving the aldehyde functional group.

3.2. Experimental Protocol: Selective Hydrogenation of Cinnamaldehyde

While specific catalyst systems and reaction conditions can vary, a general approach involves the use of a supported metal catalyst.

- Materials: Cinnamaldehyde, hydrogen gas, a suitable solvent (e.g., ethanol, ethyl acetate), and a hydrogenation catalyst (e.g., Palladium on carbon (Pd/C), Au-Pd/TiO₂).
- Procedure:
 - The cinnamaldehyde is dissolved in the chosen solvent in a high-pressure reactor.
 - The catalyst is added to the solution.
 - The reactor is sealed, purged with an inert gas, and then pressurized with hydrogen gas.

- The reaction mixture is stirred at a controlled temperature and pressure until the stoichiometric amount of hydrogen has been consumed.
- Upon completion, the reactor is cooled, and the pressure is released.
- The catalyst is removed by filtration.
- The solvent is removed under reduced pressure to yield crude **3-Phenylpropanal**.
- Purification can be achieved through distillation under reduced pressure.

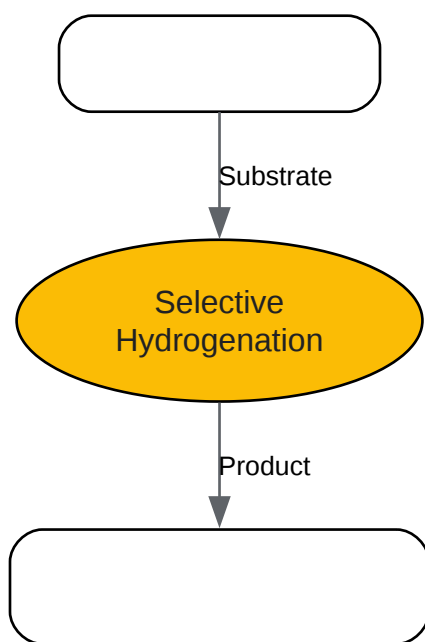
3.3. Key Reactions

3-Phenylpropanal is a versatile reagent in organic synthesis. It undergoes typical aldehyde reactions and can be used as a precursor for various molecules.

- Oxidation: Can be oxidized to form hydrocinnamic acid.
- Reduction: Can be reduced to form 3-phenylpropan-1-ol.
- Henry Reaction: Reacts with nitromethane to form nitroaldols.
- Cyanosilylation: Can undergo catalytic asymmetric cyanosilylation.

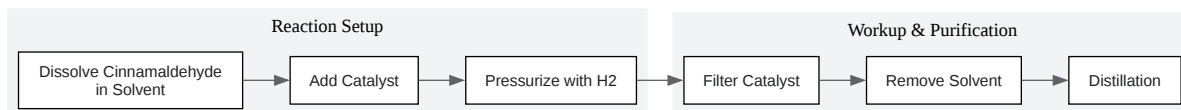
Logical Relationships and Workflows

The following diagrams illustrate the logical relationship between **3-Phenylpropanal** and its parent compound, as well as a simplified experimental workflow for its synthesis.



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Caption: Synthesis of **3-Phenylpropanal** from Cinnamaldehyde.



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Caption: Simplified workflow for the synthesis and purification of **3-Phenylpropanal**.

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